

A Comprehensive Technical Guide to the Solubility of 2-Phenoxyethanol

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Compound of Interest

Compound Name: 2-Phenoxyethanol

Cat. No.: B1175444

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the solubility of **2-phenoxyethanol** in water and a range of common organic solvents. The information is curated to be a vital resource for professionals in research, scientific analysis, and drug development, offering precise data and methodologies to support formulation and experimental design.

Quantitative Solubility Data

The solubility of **2-phenoxyethanol** is a critical parameter in its application across various scientific and industrial fields, including pharmaceuticals and cosmetics. Below are tabulated summaries of its solubility in water and various organic solvents.

Solubility in Water

2-Phenoxyethanol exhibits moderate solubility in water. This property is crucial for its use in aqueous formulations.

Temperature (°C)	Solubility (g/100g)	Solubility (g/L)	Molarity (mol/L)	Reference
20	2.4	27	~0.195	[1][2]
23	-	30	~0.217	[3][4][5]
Not Specified	-	26	~0.188	[6][7][8]

Note: The density of the saturated solution is assumed to be approximately 1 g/mL for the g/L to Molarity conversion.

Solubility in Organic Solvents

2-Phenoxyethanol is widely soluble in a variety of organic solvents. For many common polar organic solvents, it is described as miscible, meaning it is soluble in all proportions.

Solvent	Qualitative Solubility	Quantitative Data	Reference
Acetone	Miscible	-	[6] [7] [8] [9]
Ethanol	Miscible	-	[6] [7] [8] [9]
Glycerol	Miscible	-	[6] [7] [8] [9]
Methanol	Soluble	-	
Propylene Glycol	Miscible	-	[10]
Isopropyl Palmitate	Soluble	-	[11]
Diethyl Ether	Soluble	-	[6] [7] [8]
Chloroform	Soluble	-	[6] [7] [8]
Peanut Oil	Slightly Soluble	-	[6] [7] [8] [9]
Olive Oil	Slightly Soluble	-	[6] [7] [8] [9]

Experimental Protocols for Solubility Determination

Accurate determination of solubility is paramount for the reliable application of **2-phenoxyethanol**. The following are detailed methodologies for key experimental protocols.

Equilibrium Shake-Flask Method

The shake-flask method is a widely recognized and reliable technique for determining the equilibrium solubility of a substance.[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

Objective: To determine the saturation concentration of **2-phenoxyethanol** in a given solvent at a controlled temperature.

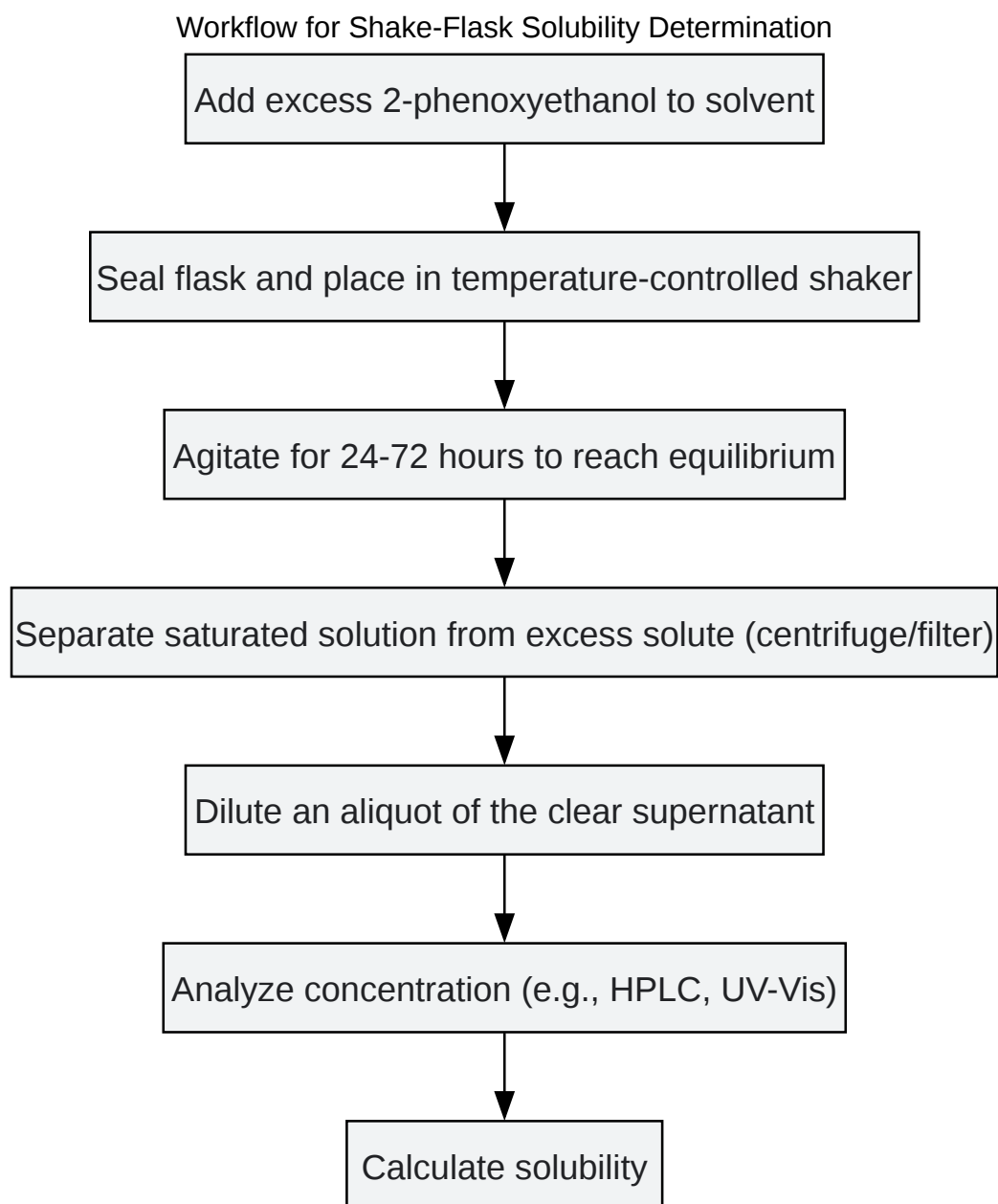
Materials:

- **2-Phenoxyethanol** (high purity)
- Solvent of interest (e.g., water, ethanol)
- Volumetric flasks
- Analytical balance
- Constant temperature water bath or incubator with shaker
- Centrifuge or filtration apparatus (e.g., syringe filters with appropriate membrane)
- Analytical instrument for quantification (e.g., UV-Vis spectrophotometer, HPLC)

Procedure:

- **Preparation of Supersaturated Solution:** Add an excess amount of **2-phenoxyethanol** to a known volume of the solvent in a sealed flask. The excess is crucial to ensure that equilibrium is reached from a state of saturation.
- **Equilibration:** Place the sealed flask in a constant temperature shaker bath. Agitate the mixture for a prolonged period (typically 24-72 hours) to ensure that equilibrium is established. The shaking facilitates the dissolution process.
- **Phase Separation:** After equilibration, cease agitation and allow the undissolved solute to settle. To separate the saturated solution from the excess solute, either centrifuge the sample at a controlled temperature or filter it using a syringe filter. This step must be performed carefully to avoid temperature fluctuations that could alter the solubility.
- **Quantification:** Accurately dilute an aliquot of the clear, saturated supernatant. Analyze the concentration of **2-phenoxyethanol** in the diluted sample using a pre-calibrated analytical method, such as UV-Vis spectrophotometry or High-Performance Liquid Chromatography (HPLC).

- Calculation: Based on the measured concentration and the dilution factor, calculate the solubility of **2-phenoxyethanol** in the solvent at the specified temperature.



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Shake-Flask Method Workflow

Titration Method for Solubility Determination

For ionizable compounds, a titration method can be an efficient way to determine solubility. While **2-phenoxyethanol** is not strongly ionizable, this method can be adapted for related compounds or in specific formulations.

Objective: To determine the solubility of a weakly acidic or basic compound by titration.

Materials:

- Saturated solution of the compound of interest
- Standardized titrant (e.g., NaOH for an acidic compound)
- pH meter or indicator
- Burette, pipette, and beaker
- Magnetic stirrer and stir bar

Procedure:

- **Prepare Saturated Solution:** Prepare a saturated solution of the compound as described in the shake-flask method (steps 1-3).
- **Titration Setup:** Accurately pipette a known volume of the clear, saturated solution into a beaker. If necessary, add a suitable solvent to increase the volume. Place a calibrated pH electrode and a magnetic stir bar in the beaker.
- **Titration:** Titrate the solution with a standardized titrant, recording the volume of titrant added and the corresponding pH at regular intervals.
- **Endpoint Determination:** Identify the equivalence point of the titration from the resulting titration curve (a plot of pH versus titrant volume).
- **Calculation:** Use the volume of titrant at the equivalence point and its known concentration to calculate the number of moles of the solute in the initial volume of the saturated solution.

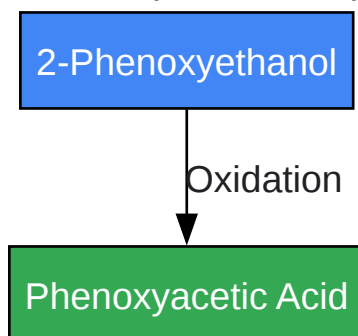
From this, the molar solubility can be determined.

Visualizations of Key Pathways and Relationships

Metabolic Pathway of 2-Phenoxyethanol

In biological systems, **2-phenoxyethanol** is primarily metabolized through oxidation to phenoxyacetic acid.

Metabolic Pathway of 2-Phenoxyethanol

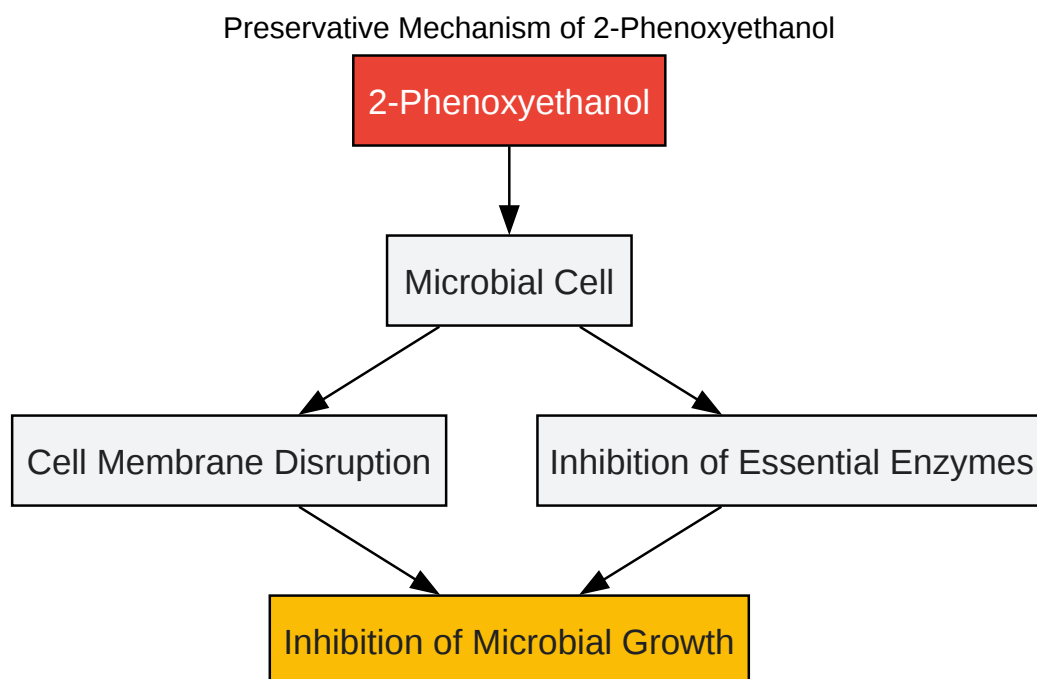


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Metabolism of 2-Phenoxyethanol

Mechanism of Action as a Preservative

2-Phenoxyethanol's efficacy as a preservative stems from its ability to disrupt microbial cellular integrity.



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2-Phenoxyethanol's Preservative Action

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